Navigating Drug Formulation Challenges: A Technical Guide to Glycocholic Acid Hydrate

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Compound of Interest

Compound Name:	*5,7-Dimethyladamantane-1,3-dicarboxylic acid*
CAS No.:	*13928-68-2*
Cat. No.:	*B078085*

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An In-depth Exploration for Researchers, Scientists, and Drug Development Professionals

Introduction: The Critical Role of Excipients in Modern Drug Delivery

In the landscape of pharmaceutical development, the journey of a promising active pharmaceutical ingredient (API) from discovery to a viable therapeutic is fraught with challenges. One of the most significant hurdles is overcoming poor aqueous solubility and low membrane permeability, which can severely limit a drug's bioavailability and, consequently, its efficacy. This technical guide delves into the properties and applications of Glycocholic Acid Hydrate, a key excipient that has emerged as a powerful tool for formulators seeking to enhance the performance of challenging drug candidates.

While the inquiry specified CAS number 13928-68-2, it is important to note that this identifier corresponds to **5,7-Dimethyladamantane-1,3-dicarboxylic acid**.[1] Adamantane derivatives are indeed utilized in drug delivery systems due to their unique cage-like structure that can influence lipophilicity and metabolic stability.[2][3] However, for the purposes of a

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comprehensive guide for drug development professionals focused on a widely used excipient, Glycocholic Acid Hydrate (primarily associated with CAS number 475-31-0) is a more pertinent subject.[4][5][6] This guide will, therefore, focus on the latter, providing in-depth technical information relevant to its application in pharmaceutical sciences.

Glycocholic acid is a naturally occurring bile acid, a product of the conjugation of cholic acid and glycine in the liver.[7][8] Its primary biological function is to facilitate the digestion and absorption of fats and fat-soluble vitamins.[4] This inherent physiological role is intrinsically linked to its utility as a pharmaceutical excipient. Its amphipathic nature, possessing both hydrophilic and hydrophobic regions, allows it to act as a potent emulsifying and solubilizing agent.[9]

Physicochemical Properties of Glycocholic Acid Hydrate

A thorough understanding of the physicochemical properties of Glycocholic Acid Hydrate is paramount for its effective application in formulation development.

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Property	Value	Source(s)
Chemical Name	N-[(3α,5β,7α,12α)-3,7,12-Trihydroxy-24-oxocholan-24-yl]glycine hydrate	
Synonyms	Cholylglycine hydrate, Glycine cholate	[4]
CAS Number	475-31-0 (anhydrous); various for hydrates, e.g., 1192657-83-2	[4][5]
Molecular Formula	$C_{26}H_{43}NO_6 \cdot xH_2O$	
Molecular Weight	465.63 g/mol (anhydrous basis)	[4]
Appearance	White crystalline powder	[4]
Solubility	DMSO: 55 mg/mL (113.72 mM)	[7]
Storage	0-8 °C	[4]

Mechanism of Action in Drug Delivery

The efficacy of Glycocholic Acid Hydrate as a drug delivery excipient stems from its multifaceted mechanisms of action, primarily centered around enhancing solubility and permeability.

Micelle Formation and Solubilization

Glycocholic acid is an anionic biological detergent.[10] In aqueous environments, its molecules self-assemble into micelles above a certain concentration (the critical micelle concentration). These micelles have a hydrophobic core and a hydrophilic shell. Poorly water-soluble drugs can be encapsulated within the hydrophobic core, effectively increasing their solubility in the aqueous medium of the gastrointestinal tract.[11] This micellar solubilization is a key factor in improving the dissolution rate of hydrophobic APIs, a prerequisite for absorption.

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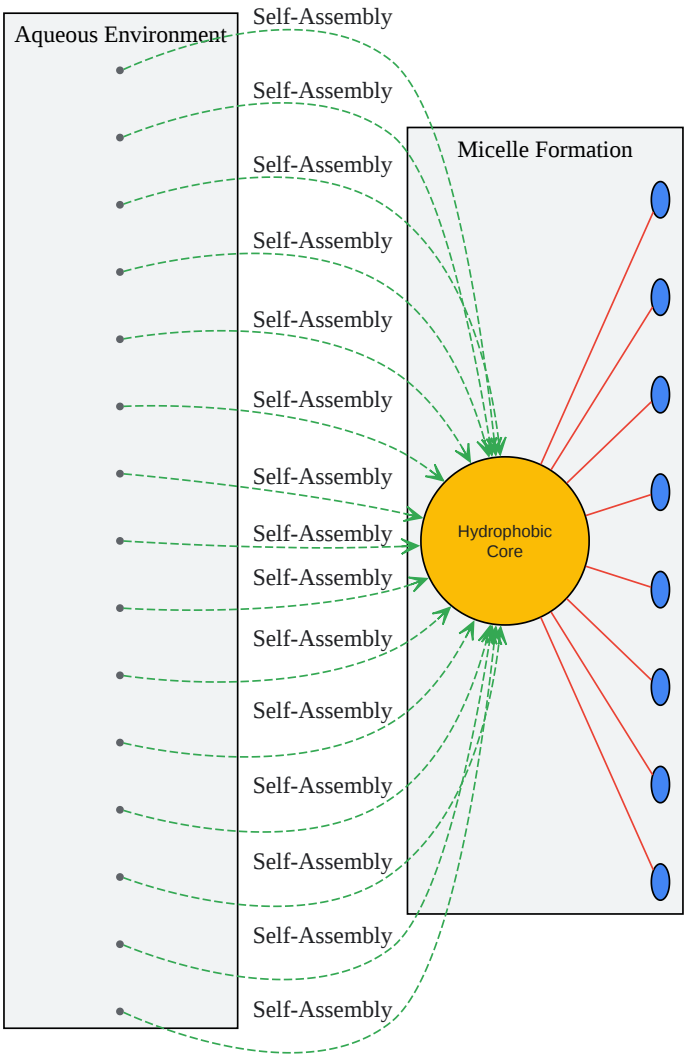

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Caption: Self-assembly of glycocholic acid molecules into a micelle.

Permeability Enhancement

Beyond solubilization, Glycocholic Acid Hydrate actively enhances the permeation of drugs across the intestinal epithelium. This is achieved through several mechanisms:

- Transporter-Mediated Uptake: Glycocholic acid is a substrate for the apical sodium-dependent bile acid transporter (ASBT), which is primarily expressed in the terminal ileum.[12] By modifying the surface of nanoparticles or micelles with glycocholic acid, formulations can leverage this active transport mechanism to facilitate their uptake across the intestinal barrier.[12][13]

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- Modulation of Tight Junctions: Bile acids can transiently and reversibly open the tight junctions between intestinal epithelial cells, promoting paracellular drug absorption.[11]

Applications in Pharmaceutical Development

The unique properties of Glycocholic Acid Hydrate make it a versatile tool in various aspects of drug development.

- Oral Drug Delivery: This is the most prominent application, where it is used to improve the oral bioavailability of poorly soluble drugs.[9][12] For instance, studies have shown that glycocholic acid-modified micelles can significantly enhance the oral bioavailability of the anticancer drug gemcitabine.[12]

- Topical and Transdermal Delivery: Its ability to modulate membrane fluidity and act as a penetration enhancer is also being explored in topical and transdermal formulations to improve drug delivery through the skin.[11]

- Biochemical Research: In a research context, it is used in studies of lipid metabolism, membrane protein solubilization, and as a standard in the analysis of bile acids.[4]

Experimental Protocol: Preparation of Glycocholic Acid-Modified Nanoparticles

The following is a generalized protocol for the preparation of drug-loaded, glycocholic acid-modified nanoparticles, a common application in drug delivery research.

- Polymer-Glycocholic Acid Conjugate Synthesis:
  - Dissolve a biodegradable polymer (e.g., PLGA-PEG) and Glycocholic Acid in a suitable organic solvent (e.g., DMSO).
  - Add coupling agents (e.g., EDC/NHS) to facilitate the formation of an amide bond between the polymer and the amine group of glycine in glycocholic acid.
  - Stir the reaction mixture at room temperature for 24-48 hours.

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- Purify the resulting conjugate by dialysis against deionized water to remove unreacted reagents.
- Lyophilize the purified solution to obtain the polymer-glycocholic acid conjugate as a powder.

- Nanoparticle Formulation via Nanoprecipitation:
  - Dissolve the polymer-glycocholic acid conjugate and the hydrophobic drug in a water-miscible organic solvent (e.g., acetone).
  - Slowly inject the organic phase into an aqueous phase under constant stirring.
  - The polymer will precipitate, encapsulating the drug to form nanoparticles.
  - Stir the resulting nanoparticle suspension overnight to allow for solvent evaporation.
- Purification and Characterization:
  - Purify the nanoparticles by centrifugation or tangential flow filtration to remove unencapsulated drug and excess polymer.
  - Characterize the nanoparticles for size, polydispersity index, zeta potential, drug loading, and encapsulation efficiency using standard techniques (e.g., DLS, HPLC).

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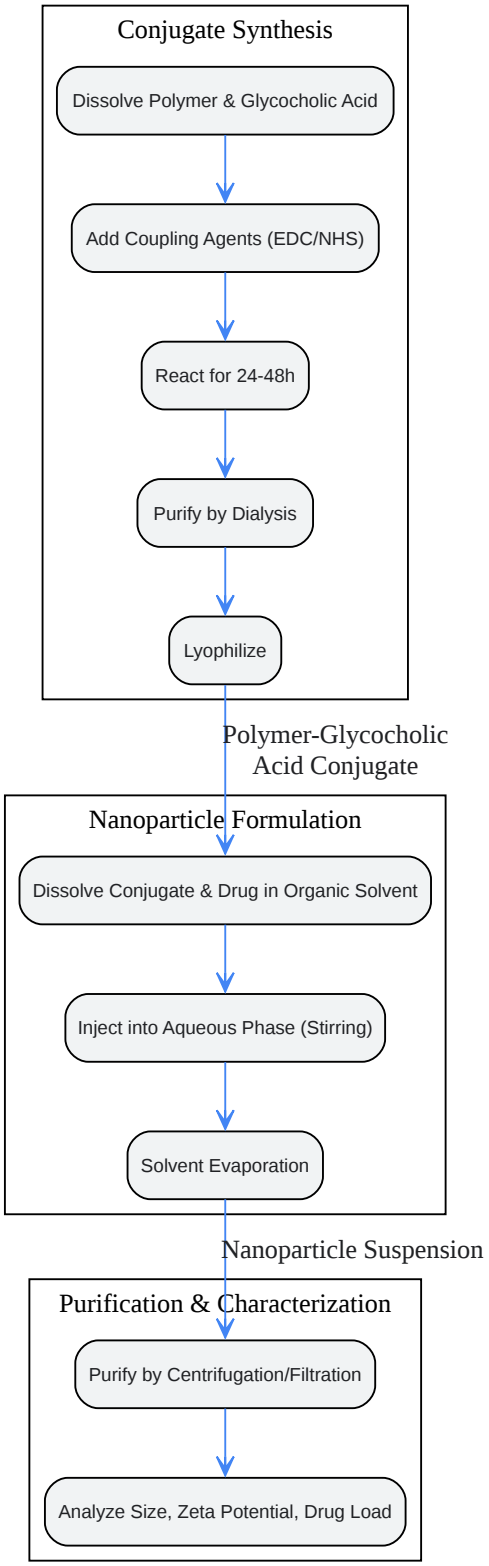

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Caption: Workflow for preparing glycocholic acid-modified nanoparticles.

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Suppliers of Glycocholic Acid Hydrate

For researchers and drug development professionals, sourcing high-purity Glycocholic Acid Hydrate is crucial. Several reputable suppliers offer this compound, often with pharmaceutical-grade options.

- Sigma-Aldrich (Merck): A major supplier of chemicals for research and pharmaceutical applications, offering various grades of Glycocholic Acid Hydrate.
- Chem-Impex: Provides a range of biochemicals, including Glycocholic Acid Hydrate, for research and development.[4]
- United States Biological: A supplier of biochemicals, antibodies, and other life science research products.[5]
- GoldBio: Offers Glycocholic Acid Sodium Salt Hydrate for research purposes.[10]
- Simson Pharma Limited: A manufacturer and exporter of Glycocholic Acid.
- TargetMol: Supplies Glycocholic Acid for research, particularly as an endogenous metabolite.[7]
- Biosynth: A supplier of natural products and bile acids, including Glycocholic Acid and its derivatives.[14]

Conclusion

Glycocholic Acid Hydrate stands out as a biocompatible and highly effective excipient for addressing the pervasive challenges of poor drug solubility and permeability. Its natural origin, well-understood mechanisms of action, and established role in enhancing bioavailability make it an invaluable component in the toolkit of pharmaceutical formulators. As drug discovery pipelines continue to produce increasingly complex and lipophilic molecules, the strategic application of excipients like Glycocholic Acid Hydrate will be more critical than ever in translating these discoveries into effective medicines.

References

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- WorldOfChemicals. High-Purity Glycocholic Acid Hydrate: Expert Manufacturer & Supplier for Pharmaceutical and Research Needs. [Link]
- Pharmaffiliates. Glycocholic Acid Hydrate Sodium Salt-impurities. [Link]
- Frontiers. Research progress on the synthesis process, detection method, pharmacological effects and application of glycocholic acid. [Link]
- MDPI. Adamantane in Drug Delivery Systems and Surface Recognition. [Link]
- PubChemLite. **5,7-dimethyladamantane-1,3-dicarboxylic acid** (C14H20O4). [Link]
- PubMed Central. Oral Delivery of Gemcitabine-Loaded Glycocholic Acid-Modified Micelles for Cancer Therapy. [Link]
- PubMed. Selected Factors Affecting Oral Bioavailability of Nanoparticles Surface-Conjugated with Glycocholic Acid via Intestinal Lymphatic Pathway. [Link]
- PubMed. Novel Cationic and Neutral Glycocholic Acid and Polyamine Conjugates Able to Inhibit Transporters Involved in Hepatic and Intestinal Bile Acid Uptake. [Link]

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Sources

- 1. echemi.com [echemi.com]
- 2. mdpi.com [mdpi.com]
- 3. nbinno.com [nbinno.com]
- 4. chemimpex.com [chemimpex.com]
- 5. usbio.net [usbio.net]
- 6. nbinno.com [nbinno.com]
- 7. Glycocholic acid hydrate | Endogenous Metabolite | TargetMol [targetmol.com]

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- 8. usbio.net [usbio.net]
- 9. Frontiers | Research progress on the synthesis process, detection method, pharmacological effects and application of glycocholic acid [frontiersin.org]
- 10. goldbio.com [goldbio.com]
- 11. icepharma.com [icepharma.com]
- 12. Oral Delivery of Gemcitabine-Loaded Glycocholic Acid-Modified Micelles for Cancer Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Selected Factors Affecting Oral Bioavailability of Nanoparticles Surface-Conjugated with Glycocholic Acid via Intestinal Lymphatic Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. biosynth.com [biosynth.com]

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